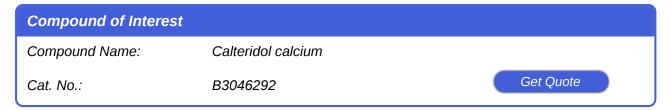


# Calteridol Calcium: A Technical Guide for Pharmaceutical Applications

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Calteridol calcium (CAS No. 121915-83-1) is a specialized pharmaceutical excipient primarily utilized as a chelating agent and stabilizer in parenteral drug formulations.[1] Its most prominent application is within gadolinium-based contrast agents (GBCAs) for Magnetic Resonance Imaging (MRI), such as in the formulation of gadoteridol (ProHance®).[2][3][4][5][6] [7][8] In this context, its principal function is to complex with any potential free gadolinium ions, mitigating the risk of toxicity associated with the unchelated heavy metal.[9] This technical guide provides a comprehensive overview of Calteridol calcium, including its chemical properties, mechanism of action, and the experimental protocols for its characterization.

While **Calteridol calcium** has demonstrated antifungal and antibacterial properties in preclinical research, its primary role in approved pharmaceutical products to date is that of a stabilizing excipient.[1][10] It is important to note that this compound is intended for research and pharmaceutical manufacturing purposes and not for direct human or veterinary therapeutic use on its own.[11]

## **Chemical and Physical Properties**

**Calteridol calcium** is the calcium salt of calteridol, a macrocyclic polyaminocarboxylate ligand. [1] Its structure is designed for high-affinity binding to metal ions. The key physicochemical properties of **Calteridol calcium** are summarized in the tables below.



**Table 1: General and Chemical Properties** 

Property	Value	Source
IUPAC Name	tricalcium;2-[4,7-bis(carboxylatomethyl)-10-(2-hydroxypropyl)-1,4,7,10-tetrazacyclododec-1-yl]acetate	[10][12]
CAS Number	121915-83-1	[10]
Molecular Formula	C34H58Ca3N8O14	[10][12]
Molecular Weight	923.1 g/mol	[10][12]
Synonyms	SQ33,248, RPH56VWA1A	[13]
Topological Polar Surface Area	307 Ų	[1][12]
Heavy Atom Count	59	[1]

**Table 2: Physical and Formulation-Relevant Properties** 

Property	Value	Source
Appearance	White to off-white crystalline powder	[2]
Aqueous Solubility	≥500 mg/mL	[1]
Solubility in other solvents	Freely soluble in methanol	[1]
Concentration in ProHance®	0.23 mg/mL	[2][3][5][6][7][8]
Storage Conditions	Dry, dark, at 0-4°C (short term) or -20°C (long term)	[11]

## **Mechanism of Action as an Excipient**

The primary function of **Calteridol calcium** in pharmaceutical formulations, particularly in gadoteridol injections, is to act as a stabilizing agent by sequestering free metal ions.[1] Gadolinium-based contrast agents rely on the kinetic and thermodynamic stability of the



gadolinium complex (e.g., gadoteridol). However, there is a potential for a minuscule amount of the toxic, free Gd³+ ion to be present due to dissociation or impurities.

**Calteridol calcium** is included in the formulation in a small, excess amount relative to the active ingredient.[9] The calteridol ligand has a very high affinity for gadolinium, with a stability constant (Log K) reported at 22.1.[1] In the formulation, the calcium in the **Calteridol calcium** complex can be readily displaced by any free Gd³+ ions, a process known as transmetallation. This effectively "scavenges" the free gadolinium, forming the stable gadoteridol complex and releasing biocompatible calcium ions. This ensures the safety of the injectable product by minimizing patient exposure to toxic free gadolinium.[9]

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